

# "5-Fluoro-2,3-dihydro-1H-inden-1-OL" basic properties

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## Compound of Interest

Compound Name: 5-Fluoro-2,3-dihydro-1H-inden-1-  
OL

Cat. No.: B1290011

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An In-depth Technical Guide to **5-Fluoro-2,3-dihydro-1H-inden-1-ol**

This technical guide provides a comprehensive overview of the core properties of **5-Fluoro-2,3-dihydro-1H-inden-1-ol**, catering to researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**5-Fluoro-2,3-dihydro-1H-inden-1-ol** is a fluorinated derivative of indanol. The fluorine substitution can significantly influence the molecule's physicochemical properties and biological activity.

Table 1: Basic Properties of **5-Fluoro-2,3-dihydro-1H-inden-1-ol**

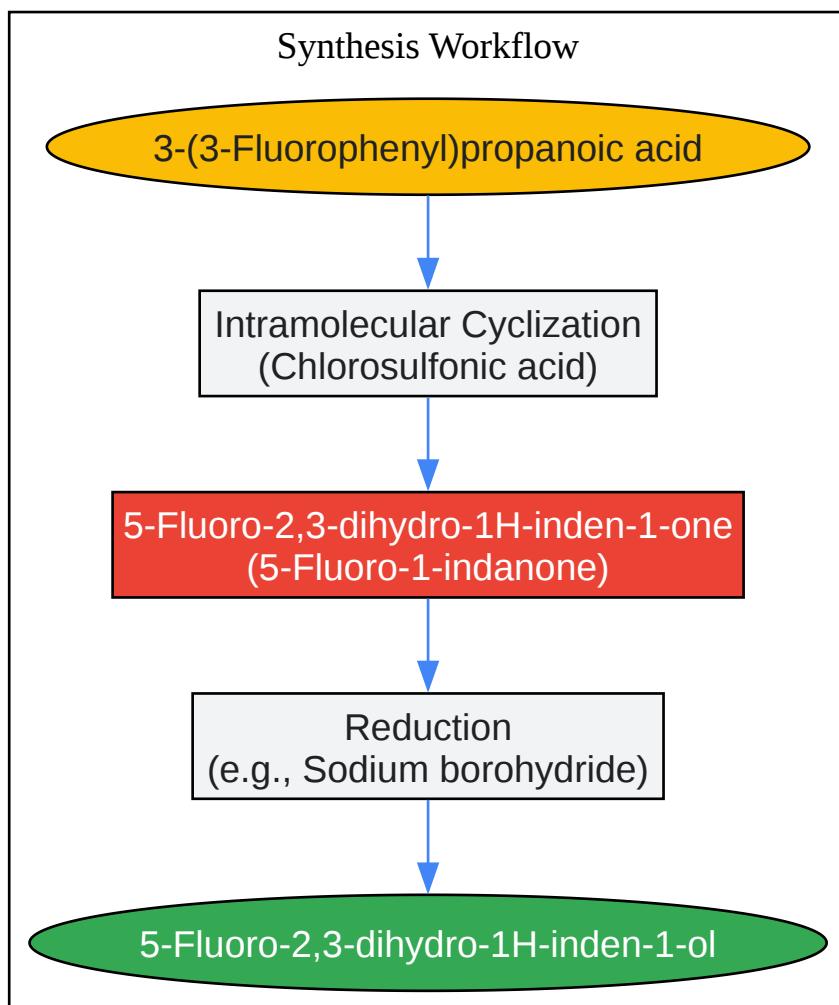
Property	Value	Source
IUPAC Name	(1S)-5-Fluoro-2,3-dihydro-1H-inden-1-ol	<a href="#">[1]</a>
Synonyms	Not Available	
CAS Number	1235439-34-5	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> FO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	152.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid	<a href="#">[2]</a>
Purity	Available in ≥95%	<a href="#">[2]</a>

Table 2: Computed Physicochemical Properties

Property	Value	Source
LogP	2.15	<a href="#">[3]</a>
Vapour Pressure	0.0±0.5 mmHg at 25°C	<a href="#">[3]</a>
Index of Refraction	1.560	<a href="#">[3]</a>

## Synthesis and Characterization

The synthesis of **5-Fluoro-2,3-dihydro-1H-inden-1-ol** typically proceeds via the reduction of its corresponding ketone precursor, 5-Fluoro-2,3-dihydro-1H-inden-1-one.



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Caption: Synthesis of **5-Fluoro-2,3-dihydro-1H-inden-1-one**.

## Experimental Protocols

Protocol 1: Synthesis of 5-Fluoro-2,3-dihydro-1H-inden-1-one[4]

This protocol outlines the intramolecular cyclization to form the indanone scaffold.

- To 2.0 g (11.8 mmol) of 3-(3-fluorophenyl)propanoic acid, add 20 mL of chlorosulfonic acid.
- Stir the mixture at room temperature. The reaction progress should be monitored by Thin Layer Chromatography (TLC).

- Upon completion, carefully pour the reaction mixture onto crushed ice to quench the reaction.
- Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent to afford pure 5-Fluoro-1-indanone.

#### Protocol 2: Reduction to **5-Fluoro-2,3-dihydro-1H-inden-1-ol**

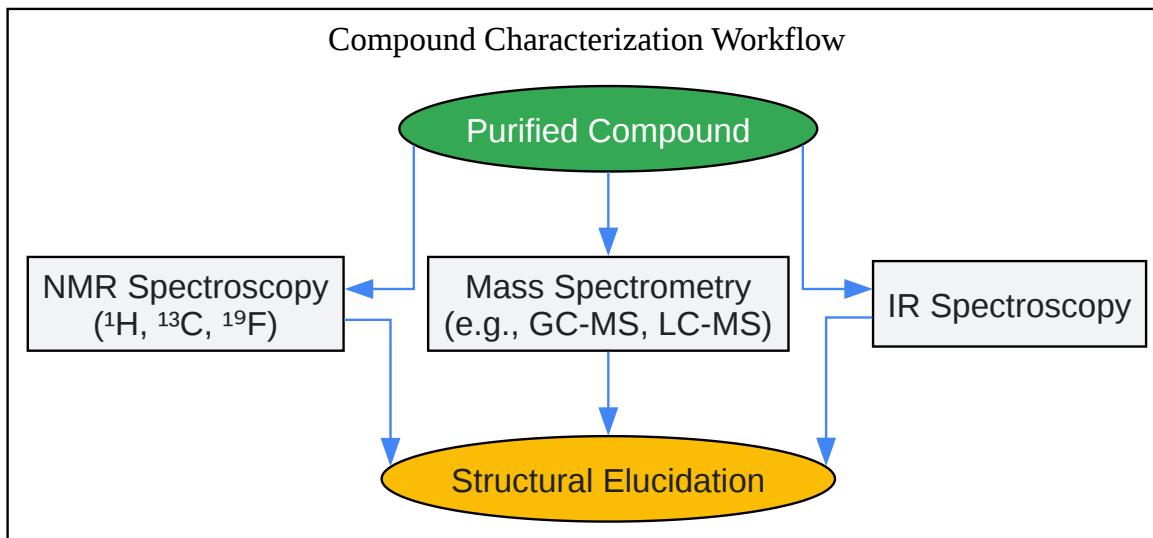
This is a general protocol for the reduction of the ketone to the corresponding alcohol.

- Dissolve 5-Fluoro-2,3-dihydro-1H-inden-1-one in a suitable solvent, such as methanol or ethanol, in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add a reducing agent, such as sodium borohydride ( $\text{NaBH}_4$ ), in small portions.
- After the addition is complete, allow the reaction to stir at room temperature and monitor its progress by TLC.
- Once the reaction is complete, quench it by the slow addition of water or dilute acid.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography or recrystallization.

## Spectroscopic Characterization

While specific spectra for **5-Fluoro-2,3-dihydro-1H-inden-1-ol** are not readily available in public databases, the following standard techniques would be employed for its characterization.

The precursor, 5-Fluoro-2,3-dihydro-1H-inden-1-one, has known analytical data available.[\[5\]](#)[\[6\]](#)



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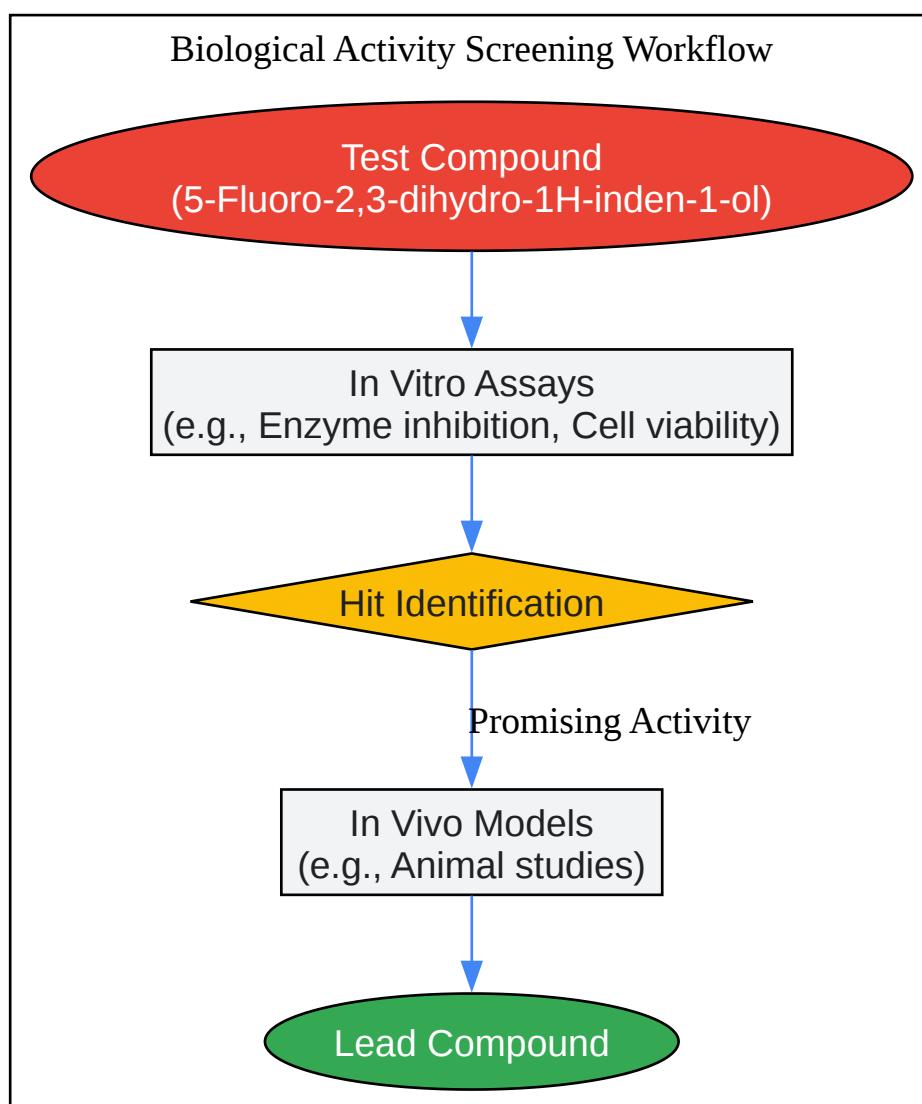
Caption: Workflow for spectroscopic characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR would confirm the presence of aromatic and aliphatic protons, and the splitting patterns would help elucidate the structure.  $^{13}\text{C}$  NMR would show the number of distinct carbon environments.  $^{19}\text{F}$  NMR would confirm the presence and environment of the fluorine atom.
- Mass Spectrometry (MS): This technique would be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, providing further structural information.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show a broad absorption band in the region of  $3200\text{-}3600\text{ cm}^{-1}$  corresponding to the O-H stretch of the alcohol, and the absence of the strong carbonyl ( $\text{C}=\text{O}$ ) peak around  $1700\text{ cm}^{-1}$  from the ketone precursor.

## Biological Activity and Potential Applications

The indane scaffold is a common motif in biologically active molecules.<sup>[7]</sup> Derivatives of indane have been investigated for a variety of therapeutic applications, including as anticancer, antibacterial, antifungal, and antiviral agents.<sup>[7]</sup> The introduction of a fluorine atom can often enhance metabolic stability and binding affinity to biological targets.

While the specific biological activity of **5-Fluoro-2,3-dihydro-1H-inden-1-ol** is not extensively documented in the available literature, its structural similarity to other bioactive indanols suggests it could be a candidate for biological screening.<sup>[7]</sup>



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Caption: General workflow for biological screening.

## Safety and Handling

Detailed safety information for **5-Fluoro-2,3-dihydro-1H-inden-1-ol** is not readily available. However, based on related compounds, standard laboratory safety precautions should be observed.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[10\]](#)[\[12\]](#)
- Handling: Use in a well-ventilated area or under a chemical fume hood.[\[8\]](#) Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[8\]](#)[\[12\]](#) Keep away from heat, sparks, and open flames.[\[8\]](#)[\[9\]](#)[\[11\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[\[10\]](#)[\[12\]](#)
- In case of exposure:
  - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical advice.[\[8\]](#)[\[12\]](#)
  - Skin: Wash off immediately with plenty of soap and water.[\[12\]](#)
  - Inhalation: Move to fresh air. If not breathing, give artificial respiration.[\[12\]](#)
  - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[\[8\]](#)[\[12\]](#)

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## References

- 1. chemscene.com [chemscene.com]
- 2. 2,3-DIHYDRO-5-FLUORO-1H-INDEN-1-OL | CymitQuimica [cymitquimica.com]
- 3. 5-Fluoro-2,3-dihydro-1H-inden-1-one | CAS#:700-84-5 | Chemsoc [chemsoc.com]

- 4. [benchchem.com](http://benchchem.com) [benchchem.com]
- 5. 5-Fluoro-2,3-dihydro-1H-inden-1-one [synhet.com](http://synhet.com)
- 6. 1H-Inden-1-one, 5-fluoro-2,3-dihydro- [webbook.nist.gov](http://webbook.nist.gov)
- 7. [researchgate.net](http://researchgate.net) [researchgate.net]
- 8. [fishersci.com](http://fishersci.com) [fishersci.com]
- 9. [fishersci.com](http://fishersci.com) [fishersci.com]
- 10. [opcw.org](http://opcw.org) [opcw.org]
- 11. [fishersci.com](http://fishersci.com) [fishersci.com]
- 12. [fishersci.com](http://fishersci.com) [fishersci.com]
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